

Spectroscopic and Synthetic Profile of Sulfamoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: Sulfuramidous chloride

Cat. No.: B15474147

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Introduction

Sulfamoyl chloride ($\text{ClH}_2\text{NO}_2\text{S}$), a key reagent in organic synthesis, serves as a versatile building block for the introduction of the sulfamoyl moiety ($-\text{SO}_2\text{NH}_2$) into a wide range of molecules. This functional group is of significant interest to researchers, scientists, and drug development professionals due to its presence in numerous biologically active compounds. A thorough understanding of its spectroscopic properties and handling is crucial for its effective utilization. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data of sulfamoyl chloride, detailed experimental protocols for its characterization and synthesis, and visualizations of key chemical processes.

Spectroscopic Data

The spectroscopic data for sulfamoyl chloride is summarized below. Due to its reactive nature and the absence of carbon atoms, the available data is focused on ^1H NMR and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR Data

Chemical Shift (δ)	Multiplicity	Integration	Assignment
~7.5 - 8.5 ppm (est.)	Singlet	2H	-NH ₂

Note: The exact chemical shift can vary depending on the solvent and concentration. The protons of the amino group are expected to appear as a broad singlet.

¹³C NMR Data

¹³C NMR spectroscopy is not applicable to sulfamoyl chloride as the molecule does not contain any carbon atoms.

Infrared (IR) Spectroscopy

The infrared spectrum of sulfamoyl chloride is characterized by the vibrational modes of its functional groups. While a complete experimental spectrum is not readily available in the public domain, the expected absorption bands based on characteristic group frequencies for sulfonyl chlorides and primary amines are presented below.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 3500	Medium-Strong	N-H stretch (asymmetric and symmetric)
1370 - 1410	Strong	S=O stretch (asymmetric)[1]
1166 - 1204	Strong	S=O stretch (symmetric)[1]
~375	Strong	S-Cl stretch[2]

Experimental Protocols

Given the moisture-sensitive nature of sulfamoyl chloride, all experimental procedures should be conducted under anhydrous conditions using dry solvents and an inert atmosphere (e.g., nitrogen or argon).

Synthesis of Sulfamoyl Chloride

A common and effective method for the synthesis of sulfamoyl chloride is the reaction of chlorosulfonyl isocyanate with formic acid.^[3]

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, add chlorosulfonyl isocyanate (1.0 eq).
- Slowly add formic acid (1.0 eq) to the stirred solution. Caution: This reaction is exothermic and releases carbon monoxide and carbon dioxide; it must be performed in a well-ventilated fume hood.^[3]
- The reaction mixture is typically stirred in a suitable solvent, such as toluene, at room temperature for several hours (e.g., 10 hours).^[3]
- Upon completion, the solvent is removed under reduced pressure to yield sulfamoyl chloride as a crystalline solid.^[3]

NMR Spectroscopy

Sample Preparation and Acquisition:

- Due to the reactivity of sulfamoyl chloride, the NMR sample should be prepared in a dry deuterated solvent, such as anhydrous deuterated chloroform (CDCl_3).
- In a glovebox or under an inert atmosphere, dissolve a small amount of sulfamoyl chloride in the deuterated solvent.
- Transfer the solution to a dry NMR tube and cap it securely.
- Acquire the ^1H NMR spectrum using a standard pulse program.

Infrared (IR) Spectroscopy

Sample Preparation and Acquisition (for a solid sample):

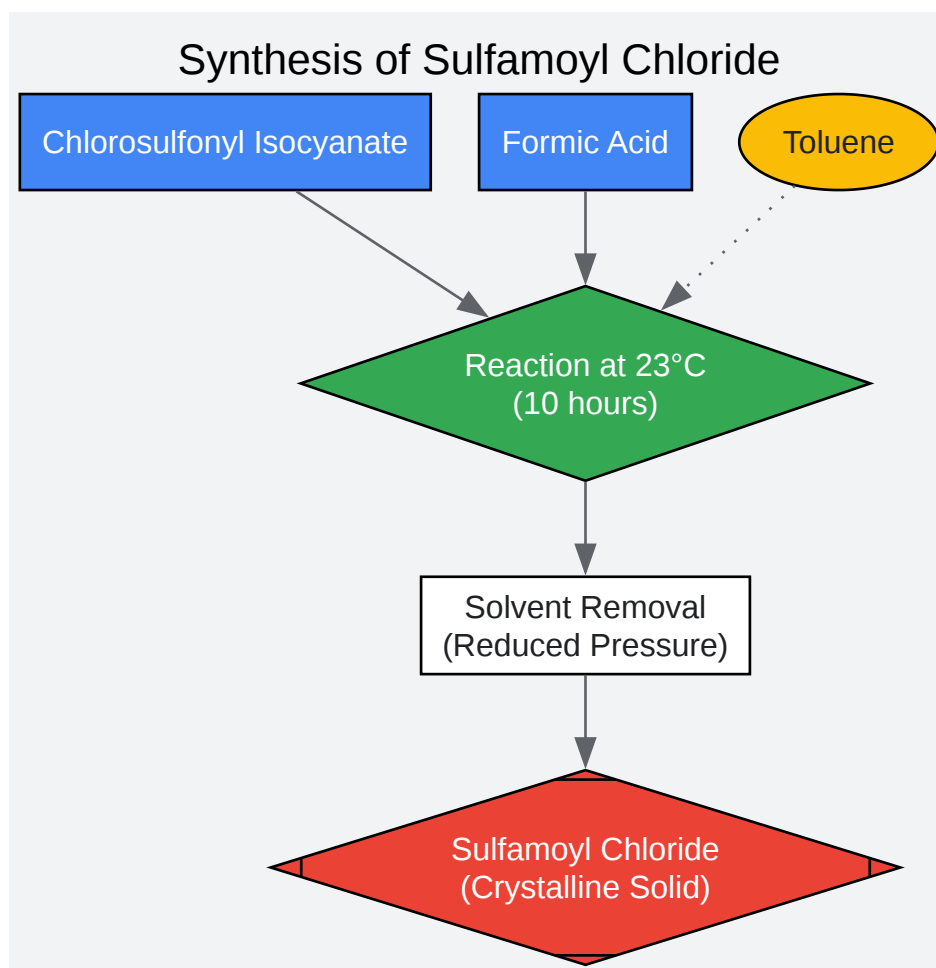
- Nujol Mull:

- In a dry environment (e.g., a glovebox), grind a small amount of solid sulfamoyl chloride with a few drops of Nujol (mineral oil) in an agate mortar and pestle to form a smooth paste.
- Spread a thin film of the mull between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Mount the plates in the spectrometer's sample holder.
- Acquisition:
 - Record the IR spectrum over the desired range (typically 4000-400 cm^{-1}).
 - A background spectrum of the clean salt plates should be taken prior to running the sample.

Visualizations

Synthesis of Sulfamoyl Chloride

The synthesis of sulfamoyl chloride from chlorosulfonyl isocyanate and formic acid can be visualized as a straightforward workflow.

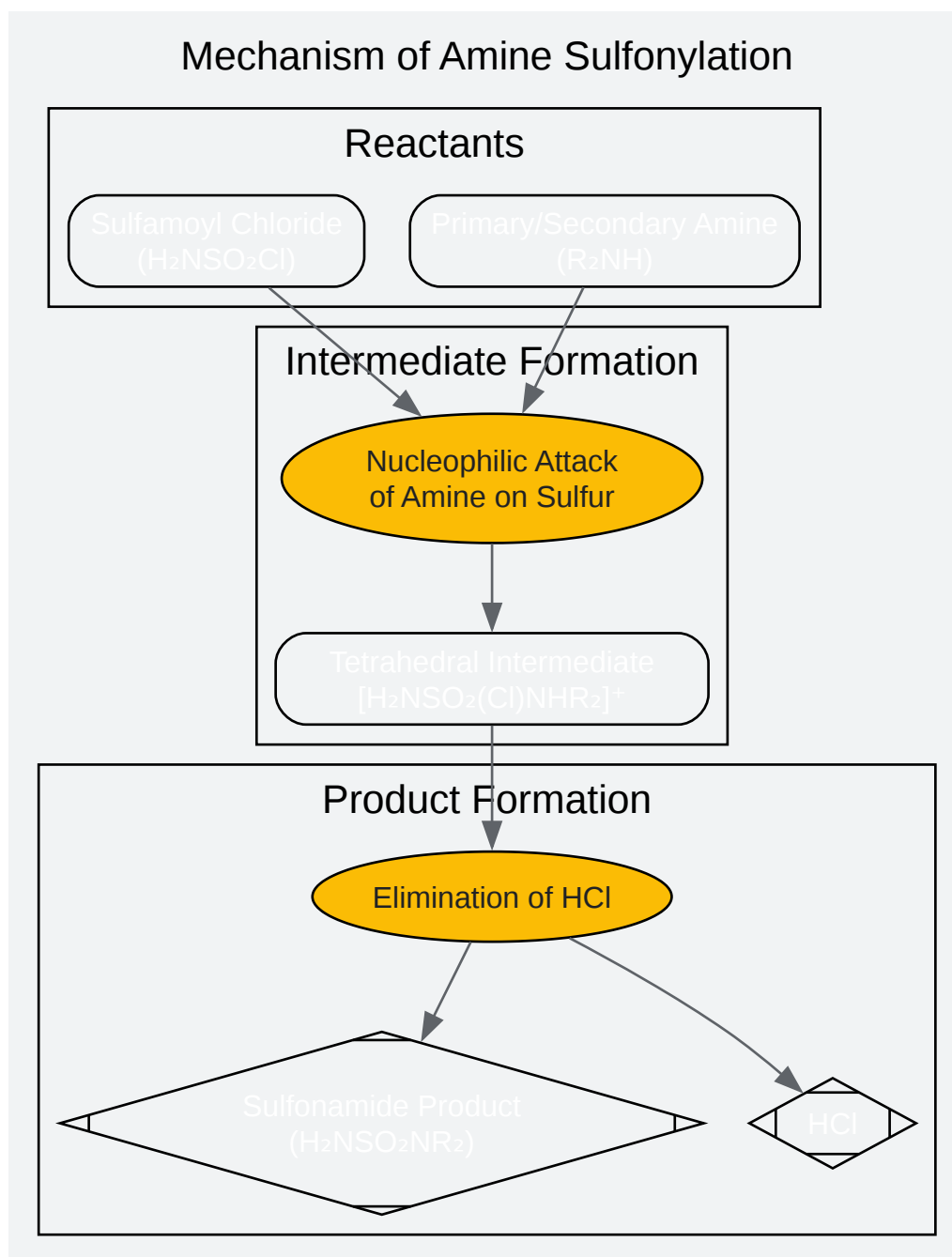


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A flowchart illustrating the synthesis of sulfamoyl chloride.

Reaction Mechanism: Sulfonylation of an Amine

Sulfamoyl chloride is a key reagent for the synthesis of sulfonamides via the sulfonylation of primary or secondary amines. The generally accepted mechanism involves a nucleophilic attack by the amine on the electrophilic sulfur atom of the sulfamoyl chloride.



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The reaction pathway for the formation of a sulfonamide.

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